

physical properties of 2-Chloro-p-xylene (boiling point, density)

Author: BenchChem Technical Support Team. **Date:** January 2026

Compound of Interest

Compound Name: 2-Chloro-p-xylene

Cat. No.: B1217518

[Get Quote](#)

Technical Guide: Physical Properties of 2-Chloro-p-xylene

For Researchers, Scientists, and Drug Development Professionals

This technical guide provides an in-depth overview of the key physical properties of **2-Chloro-p-xylene** (CAS No: 95-72-7), specifically its boiling point and density. This document outlines the established values for these properties and details the experimental methodologies for their determination, ensuring a comprehensive resource for laboratory applications.

Core Physical Properties

2-Chloro-p-xylene, also known as 2-chloro-1,4-dimethylbenzene, is an aromatic organic compound with the chemical formula C_8H_9Cl .^{[1][2][3][4]} Accurate knowledge of its physical properties is essential for its application in chemical synthesis and drug development, particularly for reaction condition optimization, purification, and formulation.

Data Summary

The experimentally determined boiling point and density of **2-Chloro-p-xylene** are summarized in the table below. These values are critical for predicting the compound's behavior under various laboratory and industrial conditions.

Physical Property	Value	Conditions
Boiling Point	186 - 187 °C	Standard Atmospheric Pressure
Density	1.049 g/mL	at 25 °C

References: Boiling Point[1][2][5][6], Density[1][2][6]

Experimental Protocols

The following sections provide detailed methodologies for the experimental determination of the boiling point and density of liquid organic compounds such as **2-Chloro-p-xylene**.

Determination of Boiling Point: Capillary Method

The capillary method, often utilizing a Thiele tube, is a precise technique for determining the boiling point of a small quantity of liquid.[4] The principle relies on the definition of a boiling point as the temperature at which the vapor pressure of the liquid equals the surrounding atmospheric pressure.[2]

Apparatus and Materials:

- Thiele tube or other suitable heating bath (e.g., oil bath on a hot plate)
- High-temperature mineral oil or silicone oil
- Thermometer (calibrated)
- Small test tube (e.g., Durham tube)
- Capillary tube (sealed at one end)
- **2-Chloro-p-xylene** sample (approx. 0.5 mL)
- Rubber band or wire for attaching the test tube to the thermometer

Procedure:

- **Sample Preparation:** Fill the small test tube to a depth of about 1-2 cm with the **2-Chloro-p-xylene** sample.
- **Capillary Insertion:** Place the capillary tube into the test tube with the open end submerged in the liquid and the sealed end uppermost.^{[1][4]}
- **Apparatus Assembly:** Attach the test tube to the thermometer using a rubber band, ensuring the bottom of the test tube is level with the thermometer bulb.^[7]
- **Heating:** Place the assembly into the Thiele tube, ensuring the sample is immersed in the heating oil.^[4] Begin to gently heat the side arm of the Thiele tube with a micro-burner or the oil bath with a hot plate.^[4] The heating should be slow and steady to ensure uniform temperature distribution.
- **Observation:** As the temperature rises, air trapped in the capillary tube will be expelled, seen as a slow stream of bubbles. As the liquid approaches its boiling point, this will be replaced by the vapor of the sample, resulting in a rapid and continuous stream of bubbles emerging from the capillary tube.^{[4][5]}
- **Boiling Point Determination:** Once a vigorous and continuous stream of bubbles is observed, cease heating. The apparatus is allowed to cool slowly.^[4] The bubbling will slow down and eventually stop. The boiling point is the temperature at which the liquid just begins to enter the capillary tube.^{[4][5]} This is the point where the external pressure equals the vapor pressure of the liquid.
- **Verification:** For accuracy, the determination should be repeated at least once with a fresh sample.

Determination of Density: Pycnometry

Pycnometry is a highly accurate gravimetric method used to determine the density of a liquid by measuring its mass within a precisely known volume.^[3] A pycnometer, or specific gravity bottle, is a glass flask with a close-fitting ground glass stopper with a capillary fine bore through it, which allows a precise volume of liquid to be obtained.

Apparatus and Materials:

- Pycnometer (e.g., 10 mL or 25 mL)
- Analytical balance (accurate to ± 0.0001 g)
- Constant temperature water bath (e.g., set to $25.0\text{ }^{\circ}\text{C} \pm 0.1\text{ }^{\circ}\text{C}$)
- **2-Chloro-p-xylene** sample
- Distilled water (for calibration)
- Acetone (for cleaning and drying)
- Lint-free tissue

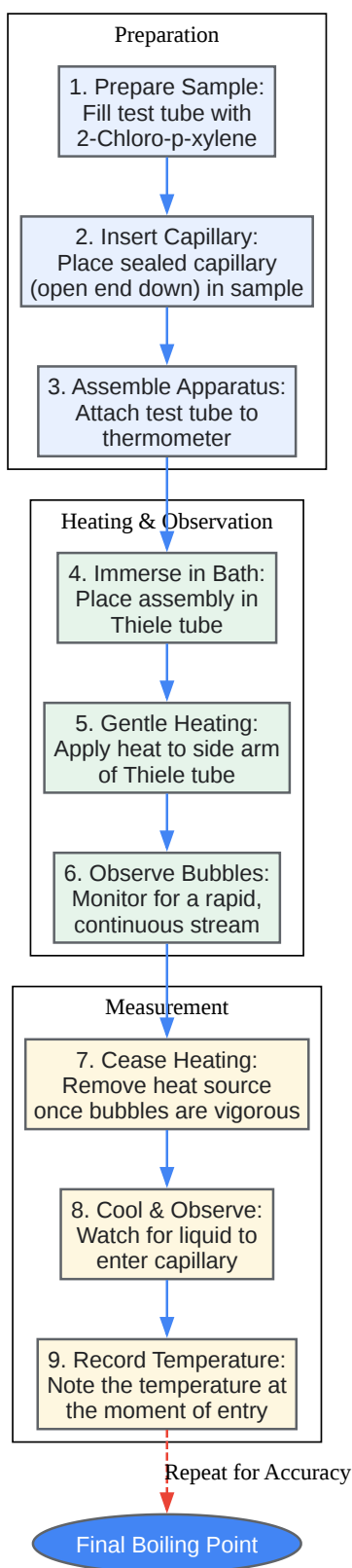
Procedure:

- **Cleaning and Drying:** Thoroughly clean the pycnometer and its stopper with a suitable solvent (e.g., acetone) and ensure it is completely dry.
- **Mass of Empty Pycnometer:** Accurately weigh the clean, dry, and empty pycnometer with its stopper on the analytical balance. Record this mass as m_1 .
- **Calibration with Water:** Fill the pycnometer with distilled water, ensuring no air bubbles are trapped. Insert the stopper, allowing excess water to emerge from the capillary. Place the filled pycnometer in the constant temperature water bath ($25.0\text{ }^{\circ}\text{C}$) and allow it to equilibrate for at least 20 minutes.
- **Mass of Pycnometer with Water:** Remove the pycnometer from the bath, carefully wipe the outside dry with a lint-free tissue, and weigh it. Record this mass as m_2 . The density of water (ρ_{water}) at the calibration temperature is known from standard tables (e.g., 0.997047 g/mL at $25.0\text{ }^{\circ}\text{C}$).
- **Volume Calculation:** The precise volume of the pycnometer (V) can be calculated using the formula: $V = (m_2 - m_1) / \rho_{\text{water}}$
- **Measurement with Sample:** Empty and dry the pycnometer. Fill it with the **2-Chloro-p-xylene** sample, ensuring no air bubbles.

- **Equilibration and Weighing:** Place the pycnometer filled with the sample in the constant temperature bath at 25.0 °C to equilibrate. After equilibration, remove it, dry the exterior, and weigh it. Record this mass as m_3 .
- **Density Calculation:** The density of the **2-Chloro-p-xylene** sample (ρ_{sample}) is calculated using the formula: $\rho_{\text{sample}} = (m_3 - m_1) / V$

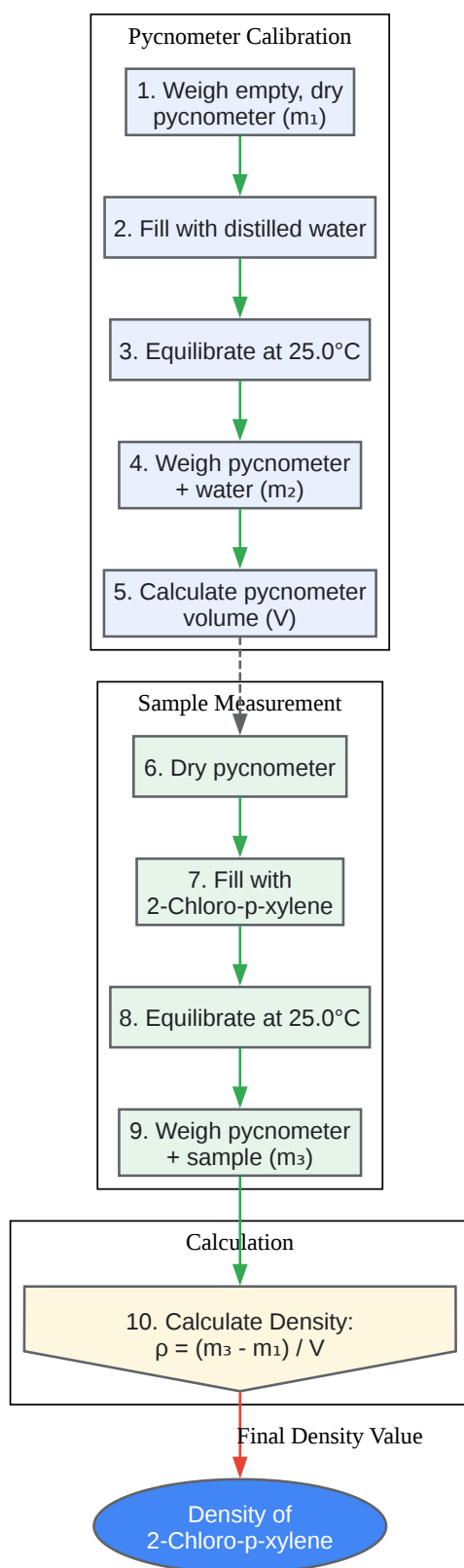
Visualized Experimental Workflows

The following diagrams illustrate the logical flow of the experimental protocols described above.



[Click to download full resolution via product page](#)

Caption: Workflow for Boiling Point Determination using the Capillary Method.



[Click to download full resolution via product page](#)

Caption: Workflow for Density Determination using Pycnometry.

Need Custom Synthesis?

BenchChem offers custom synthesis for rare earth carbides and specific isotopic labeling.

Email: info@benchchem.com or [Request Quote Online](#).

References

- 1. Boiling Point Determination of Organic Compounds: Chemistry Guide [vedantu.com]
- 2. Determination of Boiling Point of Organic Compounds - GeeksforGeeks [geeksforgeeks.org]
- 3. knowledge.reagecon.com [knowledge.reagecon.com]
- 4. chem.libretexts.org [chem.libretexts.org]
- 5. Video: Boiling Points - Procedure [jove.com]
- 6. mt.com [mt.com]
- 7. m.youtube.com [m.youtube.com]
- To cite this document: BenchChem. [physical properties of 2-Chloro-p-xylene (boiling point, density)]. BenchChem, [2026]. [Online PDF]. Available at: [https://www.benchchem.com/product/b1217518#physical-properties-of-2-chloro-p-xylene-boiling-point-density]

Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

Technical Support: The protocols provided are for reference purposes. Unsure if this reagent suits your experiment? [[Contact our Ph.D. Support Team for a compatibility check](#)]

Need Industrial/Bulk Grade? [Request Custom Synthesis Quote](#)

BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

Contact

Address: 3281 E Guasti Rd

Ontario, CA 91761, United States

Phone: (601) 213-4426

Email: info@benchchem.com